

Solubility and Stock Preparation of Phenformin HCl

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Compound Focus: Phenformin

CAS No.: 114-86-3

Cat. No.: S539400

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This table summarizes key solubility data for planning your experiments [1] [2]:

Solvent	Solubility	Notes
DMSO	~48 mg/mL (~198.6 mM) [2]	Hygroscopic; use fresh, dry DMSO for best results [1] [2].
Water	~12.5 mg/mL (~51.7 mM) [1]	Can be used for preparing stock solutions [1] [2].
PBS	2.5 mg/mL (10.34 mM) [1]	Requires ultrasonic treatment and warming to 60°C [1].

Standard Protocol for 10 mM DMSO Stock Solution

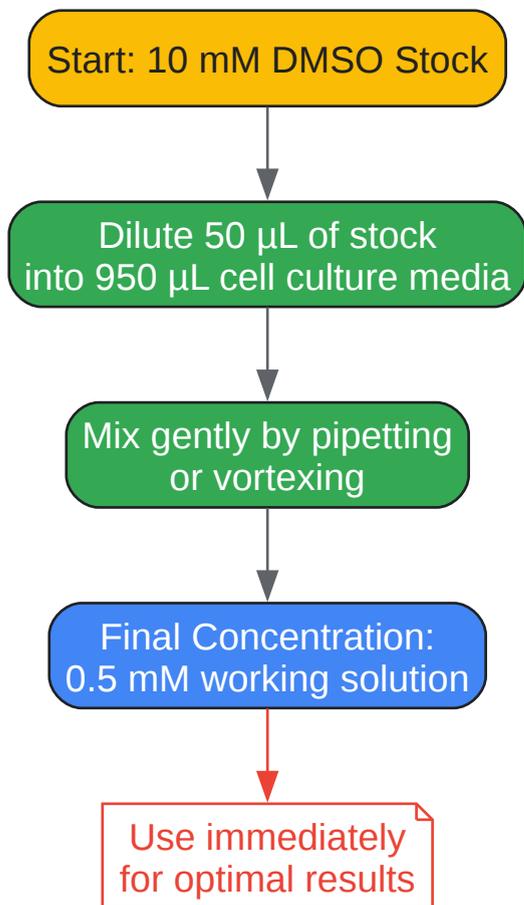
- Calculating Mass:** To prepare 1 mL of a 10 mM stock solution, you will need 2.42 mg of **Phenformin HCl** (Molecular Weight: 241.72 g/mol) [1] [2].
- Weighing:** Precisely weigh out the calculated mass of **Phenformin HCl**.
- Dissolving:** Transfer the compound to a volumetric vial and add DMSO to a final volume of 1 mL.
- Mixing:** Vortex or sonicate the solution briefly to ensure complete dissolution.
- Aliquoting and Storage:** Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store at -20°C or -80°C for long-term stability [1].

Experimental Preparation Workflows

These workflows outline the core steps for preparing **Phenformin** HCl for in vitro and in vivo experiments.

In Vitro Working Solution Preparation

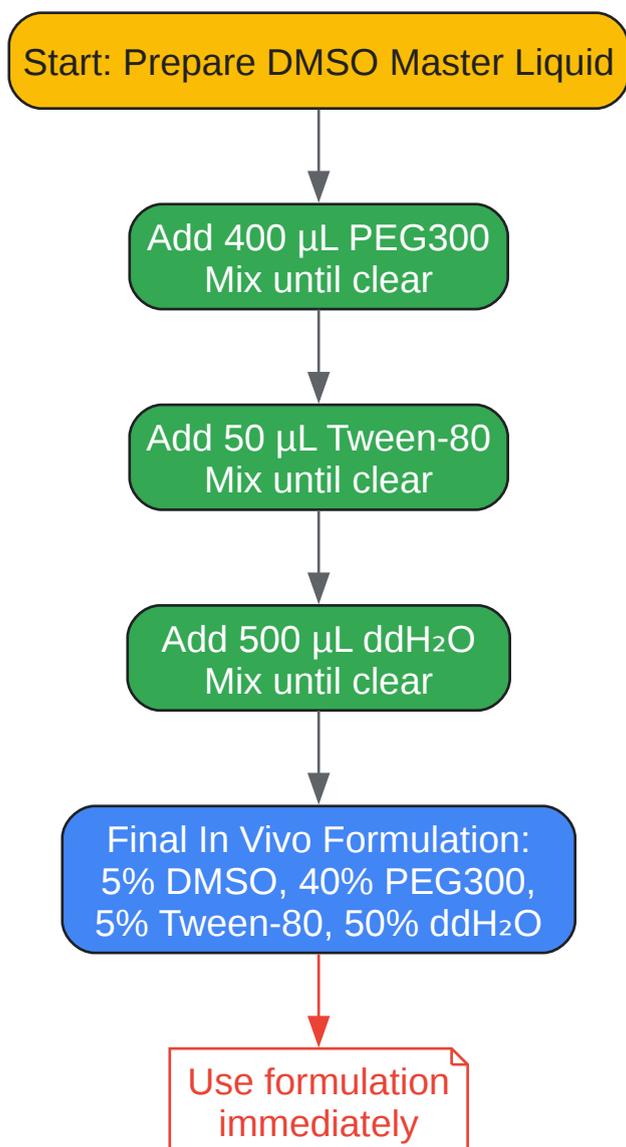
For preparing a commonly used 0.5 mM working solution from your 10 mM DMSO stock for cell culture studies [3] [2]:



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In Vivo Formulation Preparation

For oral administration in animal studies (e.g., 150 mg/kg in mice [3]), a clear solution can be prepared as follows [1] [2]:



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Frequently Asked Questions

What is the difference between Phenformin and Metformin?

Phenformin is a biguanide derivative known for its higher **lipophilicity** and more potent biological effects compared to Metformin [3]. In studies on oral squamous cell carcinoma (OSCC), the half-maximal

inhibitory concentration (IC₅₀) of **Phenformin** was found to be **1.81-3.22 mM**, whereas Metformin's IC₅₀ was **over 10 mM**, indicating **Phenformin**'s significantly greater potency in these models [3].

What is a typical working concentration for cell-based assays?

Reported effective concentrations vary by cell type and experiment. In antiviral research, concentrations around **100 μM** have been used in cytotoxicity assessments over 72 hours [4]. In cancer studies, OSCC cell lines were treated with **0.5 to 2 mM Phenformin**, which inhibited cell growth within 12 hours of treatment [3]. You should determine the optimal concentration for your specific experimental system.

The solution appears cloudy after preparation. What should I do?

A cloudy solution indicates precipitation. You can try:

- **Gentle warming:** Warm the solution in a 37-60°C water bath while mixing [1].
- **Sonication:** Briefly sonicate the solution to aid dissolution [1] [2].
- **Verify solvent:** Ensure you are using fresh, dry DMSO, as its hygroscopic nature can reduce solubility over time [1] [2].

How should I store Phenformin HCl and its solutions?

- **Powder:** Store the solid compound at **4°C**, protected from moisture (e.g., under nitrogen or in a desiccator) [1].
- **Stock Solutions:** For long-term storage, aliquot and freeze at **-20°C or -80°C** [1]. Avoid repeated freeze-thaw cycles.
- **Working Solutions/Formulations:** For in vivo and in vitro use, it is recommended to **prepare freshly and use immediately** [1] [2].

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